

surfactant requirements for fluazifop-P-butyl efficacy

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Fluazifop-p-butyl

CAS No.: 79241-46-6

Cat. No.: S614044

Get Quote

Surfactant Requirements and Application Protocols

The table below summarizes the key adjuvant recommendations for **fluazifop-P-butyl** from various research and label sources:

Source / Context	Recommended Adjuvant	Specification / Concentration	Primary Function / Note
Turfgrass Renovation (Field Study) [1]	Nonionic Surfactant	0.25% (v/v)	Standard requirement for tank mixes with fluazifop-P-butyl.
Ornamental Weeds (Extension Guide) [2]	Nonionic Surfactant	0.25% by volume	Required for optimum results; ensures thorough coverage.
General Herbicide Guide [3]	Nonionic Surfactant (NIS)	As per label	A standard, all-purpose recommendation for fluazifop-P-butyl.
University Herbicide Reference [4]	Oil Adjuvant or Nonionic Surfactant	As per label	Required for maximum efficacy.

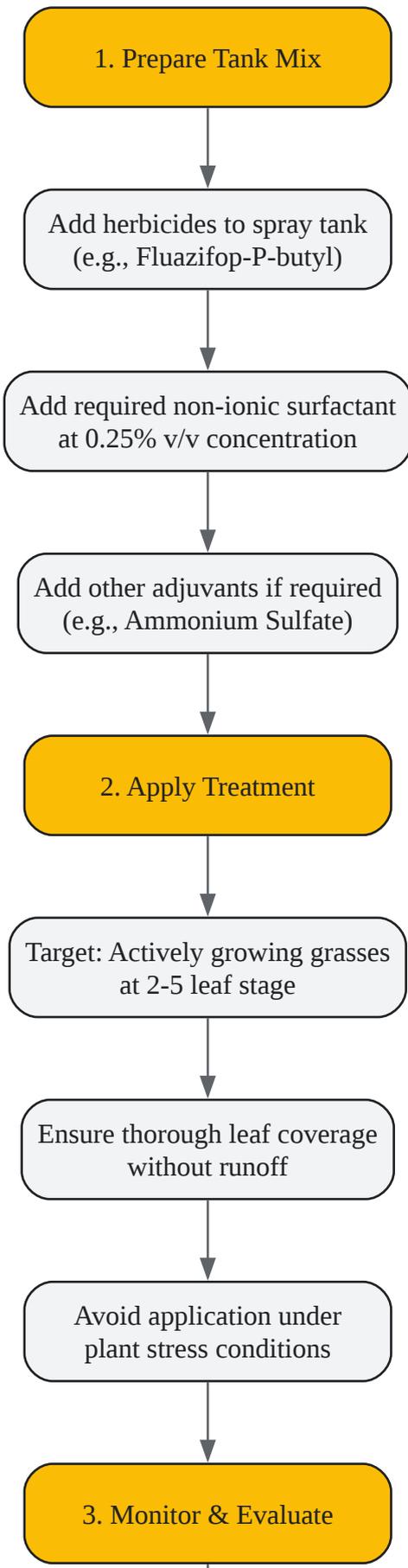
Supporting Experimental Data and Context

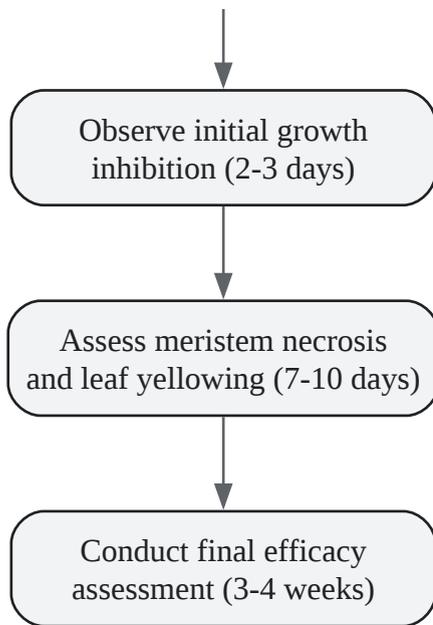
The requirement for surfactants is consistently highlighted across experimental studies and product labels to ensure maximum herbicide efficacy:

- **Critical Role of Adjuvants:** Surfactants enhance herbicide performance by reducing the surface tension of spray droplets, improving spreading and sticking on the leaf surface, and increasing the penetration of the active ingredient through the waxy leaf cuticle [3]. This leads to better absorption and uptake.
- **Experimental Confirmation:** In a field study on hybrid bermudagrass control, a tank mix of glyphosate and **fluazifop-P-butyl** that included a nonionic surfactant at 0.25% (v/v) provided 99% control when applied sequentially three times [1].
- **Application Conditions:** For best results, apply **fluazifop-P-butyl** when target grasses are actively growing and not under stress from drought, low temperatures, or high humidity [4]. Thorough coverage is essential, but spraying to the point of runoff should be avoided [2].

Detailed Application Protocol for Experimental Use

The following workflow outlines a general application protocol derived from experimental studies. Specific conditions (e.g., grass species, growth stage) should be optimized based on research objectives.





Click to download full resolution via product page

Key Considerations for Researchers

- **Surfactant Specificity:** The consistent specification is for a **non-ionic surfactant**; anionic, organosilicone, or oil-based surfactants should not be assumed to be equivalent unless specified by a particular experimental protocol [2] [3].
- **Ammonium Sulfate (AMS) as an Additive:** While not a surfactant, AMS is noted in some studies for its role in enhancing herbicide efficacy, particularly in hard water by preventing the tie-up of active ingredients and potentially improving absorption [1] [3]. Its use can be considered in conjunction with a non-ionic surfactant where appropriate.
- **Herbicide Tank Mixes:** Research indicates that **fluzifop-P-butyl** is often used in combination with other herbicides, such as glyphosate. In these cases, adjuvant requirements must be checked for all components in the mixture [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Hybrid Bermudagrass Control with Glyphosate and Fluzifop [web.archive.org]

2. Fusilade II (fluazifop - P - butyl) | NC State Extension Publications [content.ces.ncsu.edu]

3. 101: Understanding the Extras in Your Tank Mix | FBN Surfactants [fbn.com]

4. Fusilade DX / fluazifop - p - butyl | CALS [cals.cornell.edu]

To cite this document: Smolecule. [surfactant requirements for fluazifop-P-butyl efficacy]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b614044#surfactant-requirements-for-fluazifop-p-butyl-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com